

# Glyceryl 1-Monooctanoate: A Comprehensive Technical Guide on its Biological Activities

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## Compound of Interest

Compound Name: Glyceryl 1-monooctanoate

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## Abstract

**Glyceryl 1-monooctanoate**, also known as monocaprylin, is a monoglyceride ester of glycerol and octanoic acid. This compound has garnered significant attention in the scientific community due to its diverse biological activities. It is widely recognized for its potent antimicrobial properties against a broad spectrum of microorganisms, including pathogenic bacteria and fungi. Furthermore, **glyceryl 1-monooctanoate** serves as an effective penetration enhancer, facilitating the delivery of active pharmaceutical ingredients across biological membranes, particularly the skin. Emerging evidence also suggests potential anti-inflammatory effects, expanding its therapeutic and formulation applications. This technical guide provides an in-depth overview of the biological activities of **glyceryl 1-monooctanoate**, presenting quantitative data, detailed experimental protocols, and visual representations of its mechanisms of action to support further research and development.

## Antimicrobial Activity

**Glyceryl 1-monooctanoate** exhibits robust antimicrobial activity against a wide range of Gram-positive and Gram-negative bacteria, as well as various fungi and yeasts. Its efficacy is often comparable or superior to traditional preservatives.<sup>[1]</sup> The primary mechanism of its antimicrobial action involves the disruption of the microbial cell membrane.<sup>[2]</sup> As an amphiphilic molecule, it integrates into the lipid bilayer, leading to increased membrane fluidity, the

formation of pores, and subsequent leakage of intracellular components, ultimately resulting in cell lysis.[2]

## Quantitative Antimicrobial Data

The following table summarizes the Minimum Inhibitory Concentrations (MIC) and Minimum Bactericidal Concentrations (MBC) of **glyceryl 1-monooctanoate** against various microorganisms as reported in the scientific literature.

Microorganism	Strain	MIC	MBC	Reference
Escherichia coli	-	1.28 mg/mL	1.28 mg/mL	[1]
Staphylococcus aureus	-	1.28 mg/mL	1.28 mg/mL	[1]
Streptococcus agalactiae	-	>5.0 log cfu/mL reduction at 25 mM	-	[3]
Streptococcus dysgalactiae	-	>5.0 log cfu/mL reduction at 25 mM	-	[3]
Streptococcus uberis	-	>5.0 log cfu/mL reduction at 25 mM	-	[3]
Dermatophilus congolensis	33411, 33413, 14639	2.5 mM	5 mM	[2]
Candida albicans	-	200 mg/L	-	[4]
Aspergillus niger	-	Growth inhibition observed	-	[4]
Penicillium roqueforti	-	Growth inhibition observed	-	[4]

## Role as a Penetration Enhancer

**Glyceryl 1-monooctanoate** is a well-documented penetration enhancer, particularly in transdermal and rectal drug delivery systems.[5][6] Its ability to increase the permeability of the stratum corneum and other epithelial barriers is attributed to its amphiphilic nature, allowing it to interact with and temporarily disrupt the organized lipid structures of these membranes. This disruption facilitates the passage of co-administered active pharmaceutical ingredients.

## Quantitative Penetration Enhancement Data

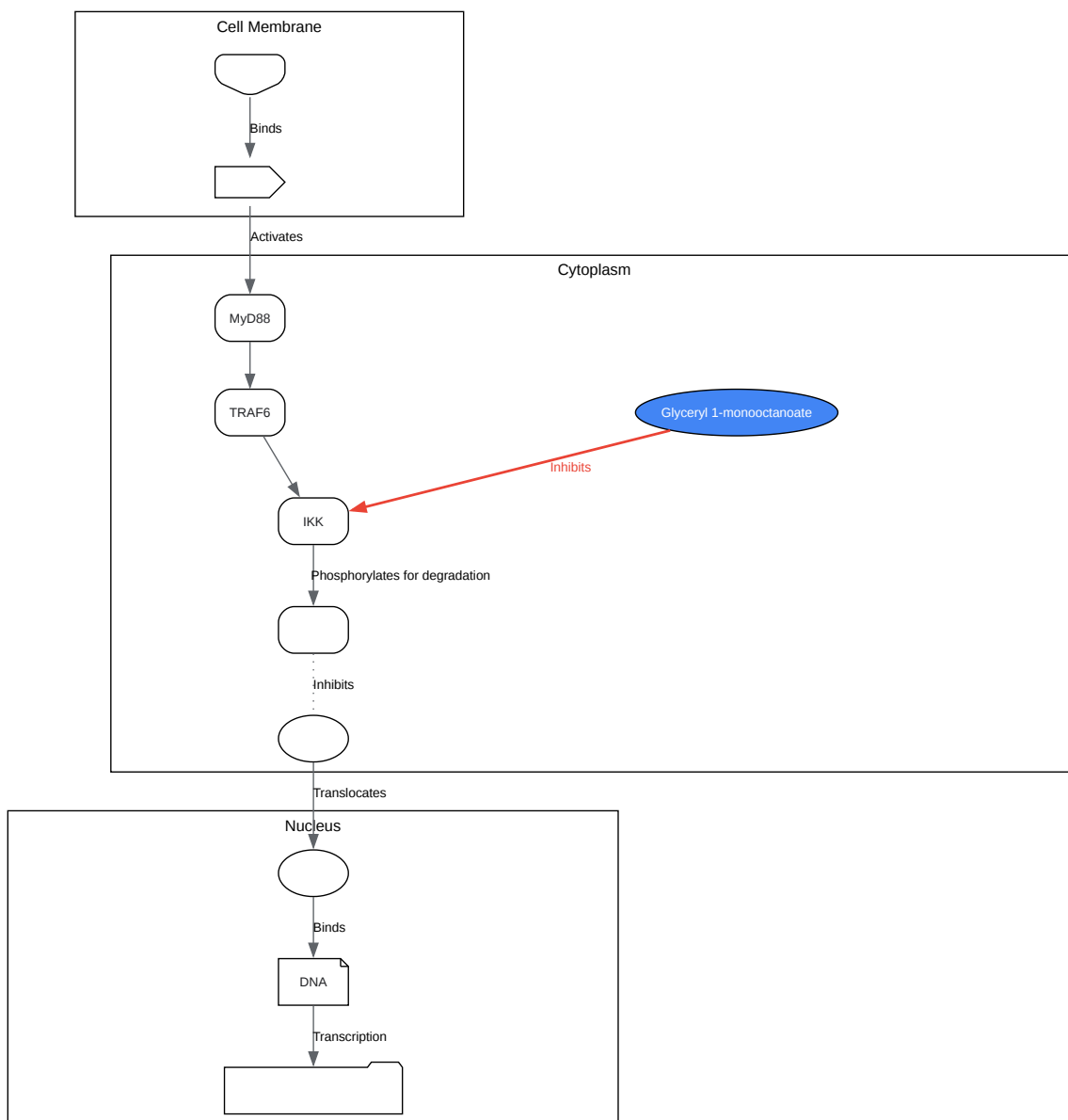
Drug	Formulation	Model	Enhancement Factor	Reference
$\alpha$ -tocopherol-lipoic acid co-drug	Microemulsion	-	7.8-fold increase in skin penetration	[2]
Gentamicin	Hollow-type suppository	Rabbit	Enhanced rectal absorption	[5]
Insulin	Hollow-type suppository	Rabbit	Enhanced rectal absorption	[7]

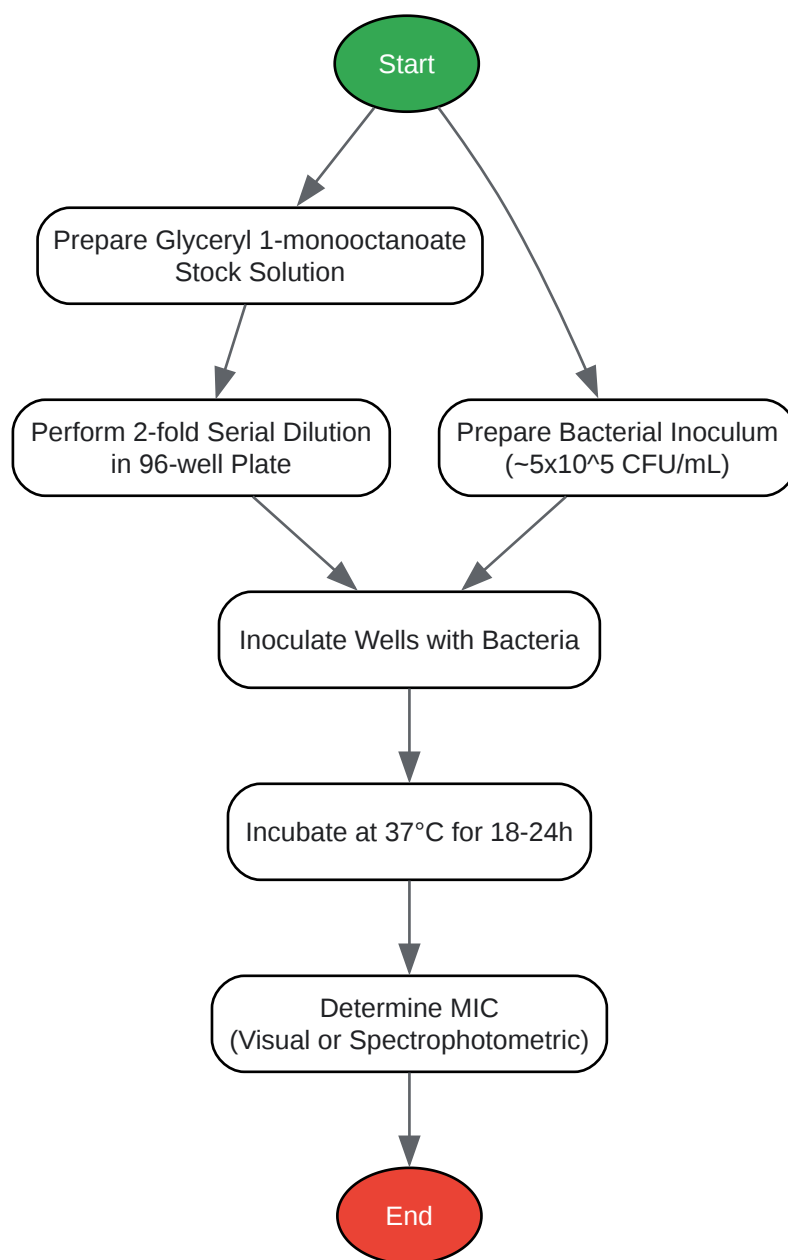
## Anti-inflammatory Activity

Recent studies have begun to elucidate the anti-inflammatory properties of monoglycerides, including **glyceryl 1-monooctanoate**. The proposed mechanism involves the modulation of key inflammatory signaling pathways, such as the Nuclear Factor-kappa B (NF- $\kappa$ B) pathway. By inhibiting the activation of NF- $\kappa$ B, **glyceryl 1-monooctanoate** can suppress the expression of pro-inflammatory cytokines, thereby mitigating the inflammatory response.

## Signaling Pathway

The diagram below illustrates the proposed mechanism of anti-inflammatory action of **Glyceryl 1-Monooctanoate** via the NF- $\kappa$ B signaling pathway.





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#### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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